

Commercial Sourcing and Technical Guide: 5-(4-hydroxyphenyl)pentanoic Acid

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Compound of Interest

Compound Name: **5-(4-hydroxyphenyl)pentanoic Acid**

Cat. No.: **B1241766**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, synthesis, and analytical characterization of **5-(4-hydroxyphenyl)pentanoic acid** (CAS No. 4654-08-4). This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this chemical compound for their studies.

Commercial Availability

5-(4-hydroxyphenyl)pentanoic acid is readily available from a variety of commercial chemical suppliers. The compound is typically sold as a white to off-white solid with a purity of 98% or higher. Pricing and available quantities vary by supplier. A summary of offerings from prominent vendors is provided in the table below. Researchers are advised to request a certificate of analysis (COA) from their chosen supplier to obtain lot-specific purity and analytical data.

Supplier	Purity	Available Quantities & Example Pricing
Sigma-Aldrich	98%	250 mg (20.70), 1g(20.70), 1g (34.50)
Thermo Scientific (Alfa Aesar)	98%	Pricing available upon login/request
Santa Cruz Biotechnology	Information available upon request	Pricing available upon request
Worldwide Life Sciences	Information available upon request	25 g (\$987.00)
Ambeed, Inc.	98%	Pricing available upon login/request
Meryer (Shanghai) Chemical Technology Co., Ltd.	Information available upon request	Pricing available upon request

Physicochemical Properties

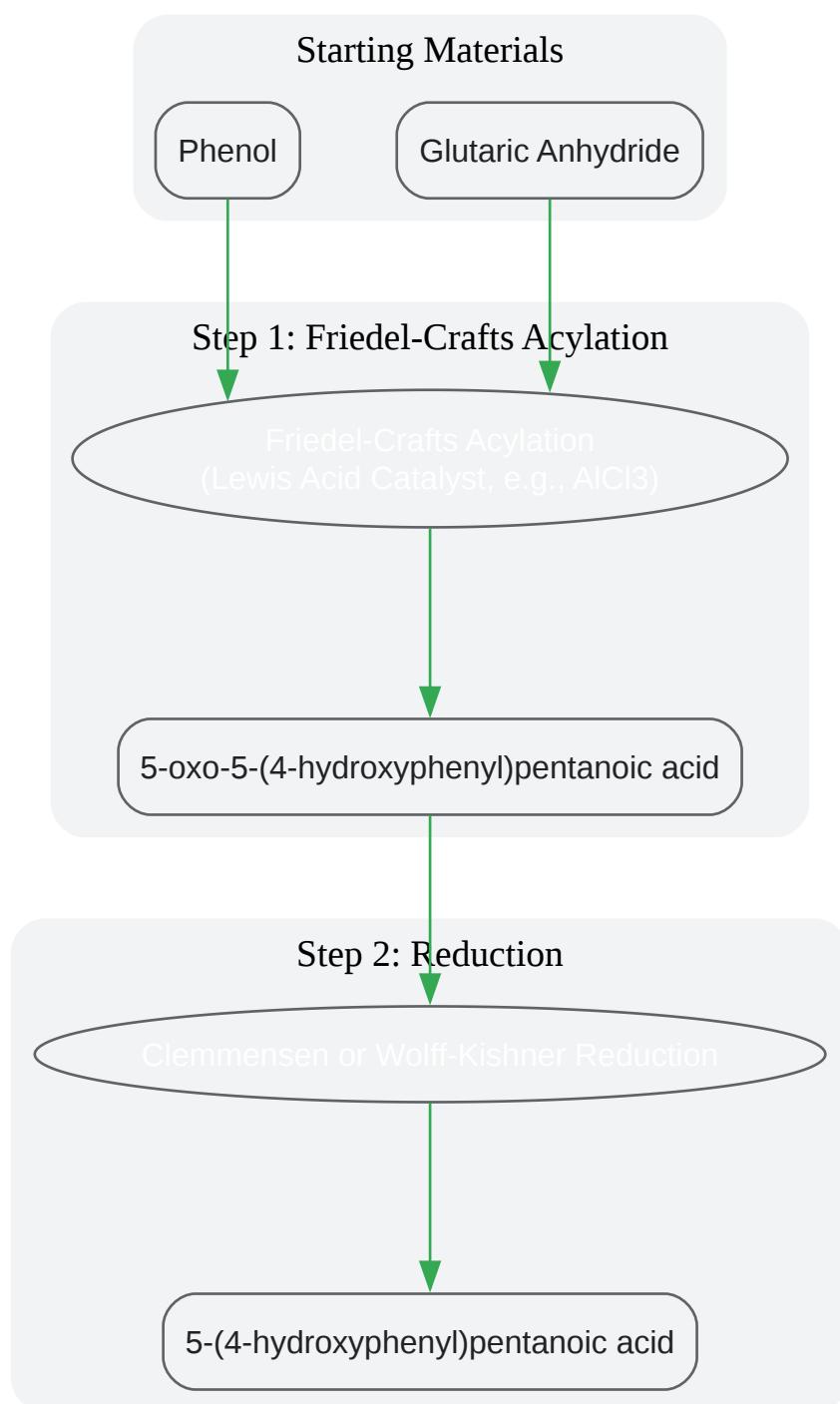
Property	Value
Molecular Formula	C11H14O3[1]
Molecular Weight	194.23 g/mol [1]
Melting Point	116-120°C[2]
Boiling Point (Predicted)	401.0 ± 28.0 °C[2]
Density (Predicted)	1.178 ± 0.06 g/cm3 [2]
pKa (Predicted)	4.75 ± 0.10[2]
Water Solubility	Soluble[2]
Storage	Sealed in a dry environment at room temperature[2]

Synthesis and Experimental Protocols

While **5-(4-hydroxyphenyl)pentanoic acid** is commercially available, an understanding of its synthesis can be valuable for specialized applications or custom isotopic labeling. Based on synthetic routes for analogous compounds, a plausible method for its preparation involves a Friedel-Crafts acylation followed by a reduction. A detailed protocol for a similar, fluorinated compound is described in patent CN111138276A, which can be adapted for this synthesis.^[3]

Proposed Synthesis of **5-(4-hydroxyphenyl)pentanoic Acid**

A potential synthetic route for **5-(4-hydroxyphenyl)pentanoic acid** is outlined below. This proposed pathway is based on established organic chemistry principles and synthetic methods for similar molecules.



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Caption: Proposed two-step synthesis of **5-(4-hydroxyphenyl)pentanoic acid**.

Experimental Protocol: General Procedure for Friedel-Crafts Acylation

- To a cooled (0 °C) suspension of a Lewis acid (e.g., aluminum chloride) in a suitable solvent (e.g., dichloromethane), add glutaric anhydride portion-wise.
- Stir the mixture for 15-30 minutes.
- Slowly add phenol to the reaction mixture, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for several hours until completion, monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by carefully pouring it over ice and acidifying with hydrochloric acid.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude keto-acid intermediate.

Experimental Protocol: General Procedure for Clemmensen Reduction

- Activate zinc amalgam by stirring with dilute hydrochloric acid.
- Add the crude **5-oxo-5-(4-hydroxyphenyl)pentanoic acid** to the zinc amalgam in a mixture of concentrated hydrochloric acid and a water-miscible organic solvent.
- Heat the mixture to reflux for several hours.
- After cooling, decant the aqueous solution from the remaining zinc.
- Extract the aqueous layer with a suitable organic solvent.
- Dry the combined organic extracts and remove the solvent under reduced pressure.
- Purify the final product by recrystallization or column chromatography.

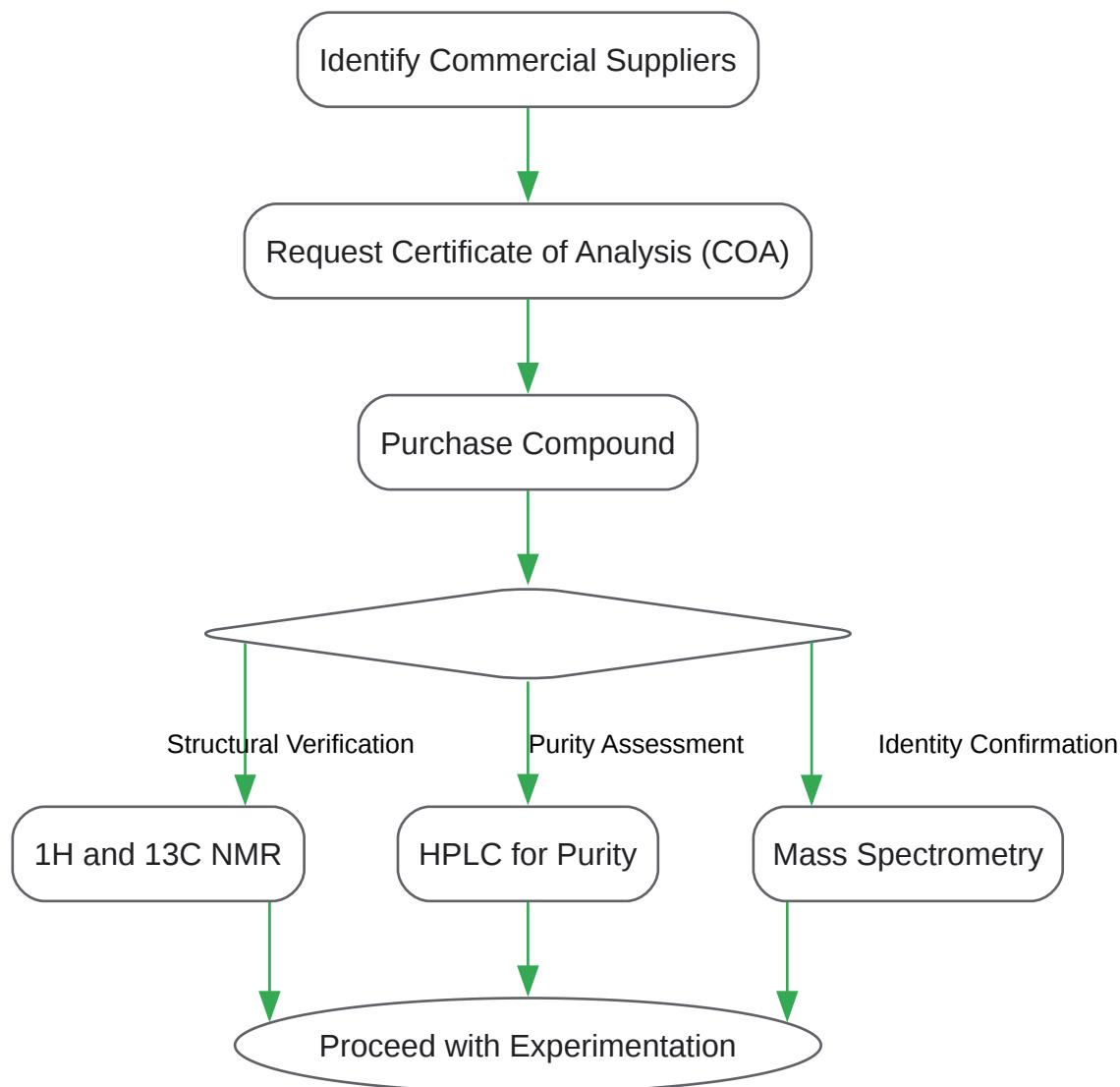
Analytical Characterization

Quality control and characterization of **5-(4-hydroxyphenyl)pentanoic acid** are crucial for ensuring its suitability for research applications. Standard analytical techniques for this

compound include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure. Spectral data for **5-(4-hydroxyphenyl)pentanoic acid** is available in chemical databases such as ChemicalBook.[\[4\]](#)
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the identity of the compound.
- Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, such as the hydroxyl and carboxylic acid moieties.
- High-Performance Liquid Chromatography (HPLC): A common method for determining the purity of the compound. A reverse-phase C18 column with a mobile phase gradient of an organic solvent (e.g., methanol or acetonitrile) and acidified water is a typical setup for analyzing phenolic acids.[\[5\]](#)[\[6\]](#)

The following diagram illustrates a general workflow for the procurement and quality control of **5-(4-hydroxyphenyl)pentanoic acid**.



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Caption: Workflow for procurement and quality control of the compound.

Applications and Biological Relevance

5-(4-hydroxyphenyl)pentanoic acid is primarily utilized as a pharmaceutical intermediate and a building block in organic synthesis.^[2] Its bifunctional nature, with both a carboxylic acid and a phenol group, allows for a variety of chemical transformations.

As of the date of this guide, there is no direct scientific literature that implicates **5-(4-hydroxyphenyl)pentanoic acid** in specific biological signaling pathways. While structurally related phenolic compounds are known to have biological activities, further research is required.

to determine if this particular molecule has any significant pharmacological effects or pathway interactions. Its primary role in a research and development context appears to be as a chemical intermediate for the synthesis of more complex molecules.

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